

enalapril anti-aging effects comparison

metformin rapamycin

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Compound Focus: Enalapril

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Comparative Analysis of Anti-Aging Drugs

The following table synthesizes the current understanding of **enalapril**, metformin, and rapamycin as potential anti-aging therapeutics.

Feature	Enalapril	Metformin	Rapamycin (Sirolimus) & Rapalogs
Primary Clinical Use	Antihypertensive (ACE inhibitor) [1] [2]	First-line therapy for Type 2 Diabetes [3]	Immunosuppressant for organ transplant recipients; cancer therapy [4] [5]
Proposed Anti-Aging Mechanism	Increases phosphorylated Smad1/5/9, enhancing antioxidative gene expression and reducing cellular senescence [1] [2].	Multiple proposed pathways: inhibits mitochondrial complex I, activates AMPK, inhibits mTORC1, and activates antioxidant pathways via Nrf2 [3] [6].	Direct and potent inhibition of the mTORC1 pathway, a key nutrient-sensing and aging pathway. This suppresses cellular senescence and promotes autophagy [4] [7].

Feature	Enalapril	Metformin	Rapamycin (Sirolimus) & Rapalogs
Key Signaling Pathways	BMP-Smad/pSmad1/5/9 → Antioxidant Genes [2]	AMPK, mTORC1, Nrf2 [3] [6]	mTORC1 → Autophagy, Translation [4] [7]

| **Effects on Lifespan/Healthspan** | - Reduces frailty in aged mice [8]

- Improves memory, renal function, and reduces lipid accumulation in aged mice [1] [2] | - Extends lifespan in mice and *C. elegans* [3]
- In male monkeys, decelerated multiple aging clocks (epigenetic, transcriptomic, proteomic) by ~3-6 years [6] | - Robustly extends lifespan in yeast, worms, flies, and mice [4] [5] [7]
- Prevents/treats multiple age-related diseases in animal models [4] | | **Evidence Level in Aging** | Promising early-stage preclinical evidence (cell studies and mouse models) [1] [2] [8]. | Extensive preclinical data across species; large-scale human clinical trials underway (e.g., TAME trial) [3] [6]. | The most robust preclinical data for lifespan extension; some small human trials for immune function, but long-term anti-aging effects in humans are still under investigation [4] [7]. |

Detailed Experimental Protocols

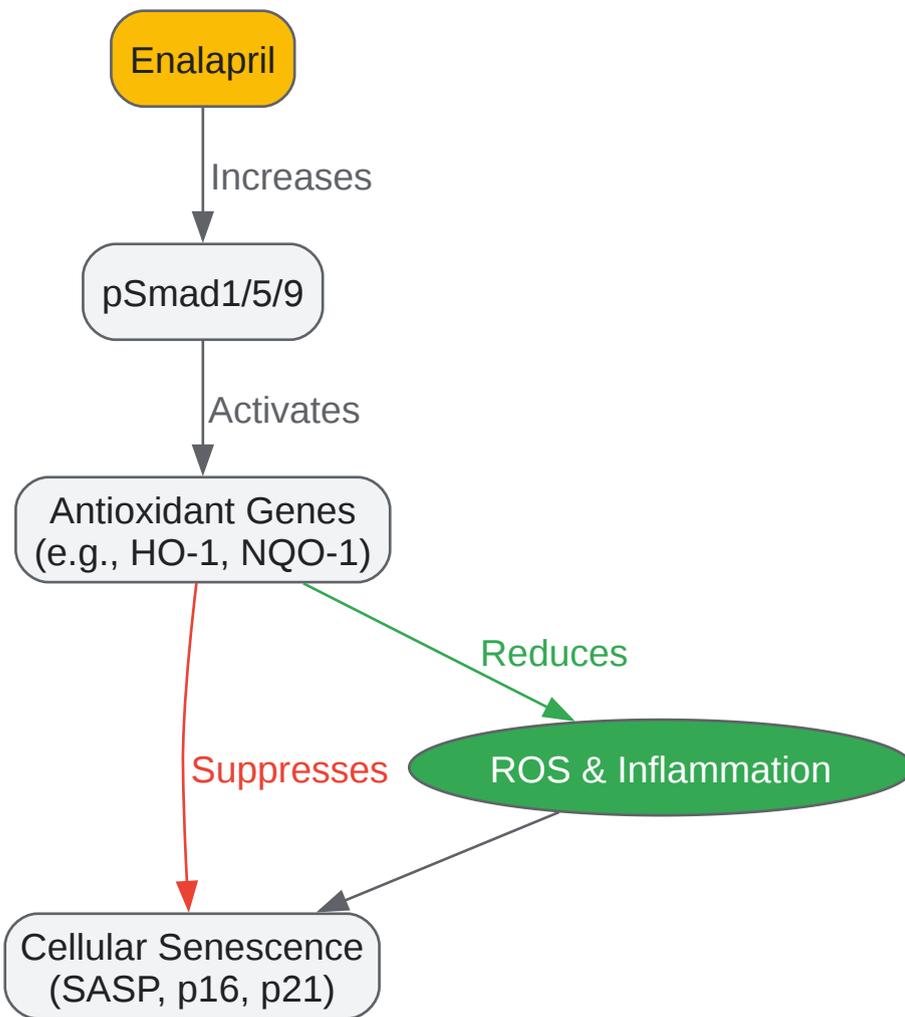
For researchers looking to delve deeper, here are the methodologies from key studies cited in the comparison.

- **Enalapril** Anti-Senescence Study (Cell-Based)
 - **Cell Line:** Primary human embryonic lung fibroblasts (IMR90) were used to establish a replicative senescence model [2].
 - **Senescence Induction:** Replicative senescence was induced by long-term culture of IMR90 cells. Senescence was confirmed by increased SA- β -gal staining, elevated p16 and p21 expression, reduced Ki67, and increased SASP factors (e.g., IL1 β , IL6) [2].
 - **Drug Treatment:** **Enalapril** was dissolved in DMSO to create a 10 mM stock solution and then diluted to a working concentration of 10 μ M in the culture medium. Treatment was administered after cells adhered to the surface [2].
 - **Outcome Measures:**
 - **Staining:** SA- β -gal staining was performed using a commercial kit [2].
 - **Protein Analysis:** Western blot for p16, p21, and pSmad1/5/9 levels [2].

- **Gene Expression:** RNA-seq and RT-qPCR for SASP and cell cycle gene expression [2].
 - **Pathway Analysis:** GSEA (Gene Set Enrichment Analysis) and CUT&Tag for pSmad1/5/9 were used to confirm pathway involvement [2].
- Rapamycin Lifespan Study (Mouse Model)
 - **Animal Model:** Genetically heterogeneous or inbred mice. Treatment is often initiated in mid-life (e.g., 20 months of age in one key study) [4] [7].
 - **Drug Treatment:** Rapamycin is typically administered via diet or injection. Doses are calculated based on body weight (e.g., well-tolerated doses with minimal side effects are extrapolated from animal studies) [4].
 - **Outcome Measures:**
 - **Primary Endpoint:** Survival analysis to determine extension of both median and maximum lifespan [4].
 - **Healthspan Markers:** Onset of age-related diseases such as cancer, cognitive decline, and cardiac function are monitored [4] [7].
 - **Molecular Markers:** Analysis of mTORC1 pathway activity, autophagy markers, and senescence markers in tissues [7].
 - Metformin Geroprotection Study (Non-Human Primate)
 - **Animal Model:** Healthy male cynomolgus monkeys aged 13–16 years (equivalent to 40–50 human years) [6].
 - **Study Design:** Monkeys were randomly assigned to a metformin group (20 mg/kg daily) or a control group. The treatment duration was 3.3 years (~10 human years) [6].
 - **Outcome Measures (Multi-Omics):**
 - **DNA Methylation Age:** Assessed using Elastic Net regression models on DNA methylome data from various tissues (e.g., frontal lobe, kidney, liver) [6].
 - **Transcriptomic & Proteomic Age:** Analyzed via RNA-seq and proteomic profiling [6].
 - **Functional & Pathological Assessments:** Included measures of p-Tau accumulation, amyloid- β , SA- β -gal-positive cells, and pro-inflammatory markers in the brain [6].

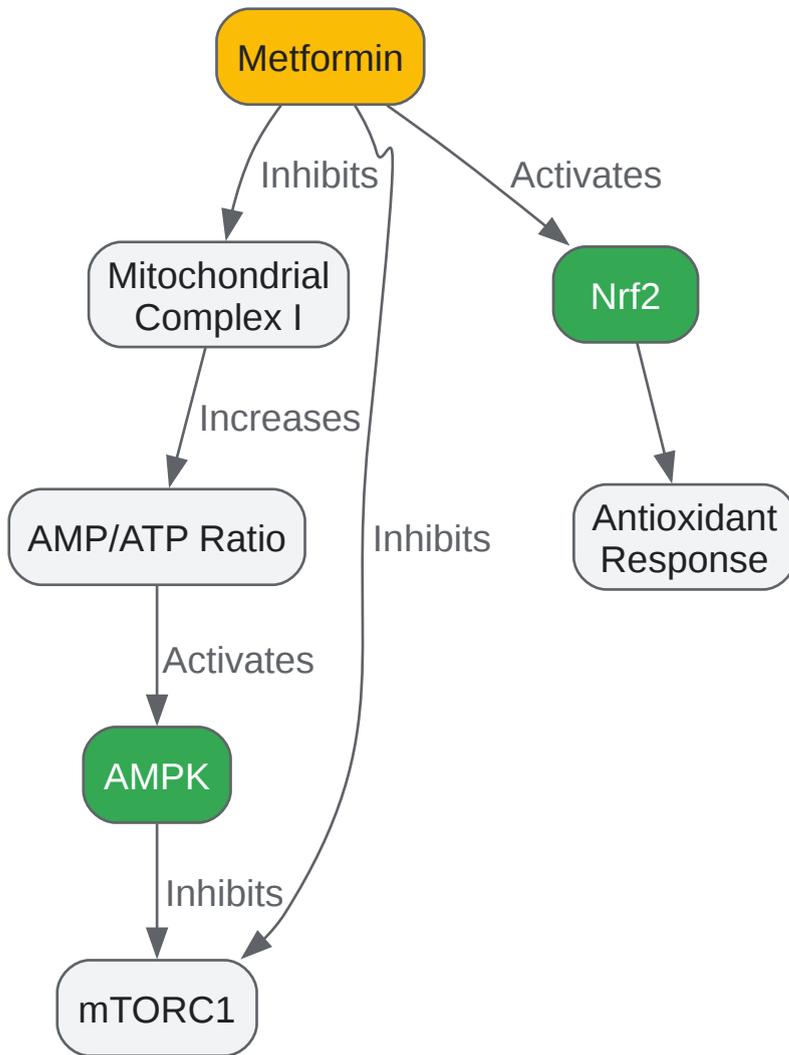
Signaling Pathway Diagrams

The following diagrams illustrate the core anti-aging mechanisms of each drug, as revealed by the research.



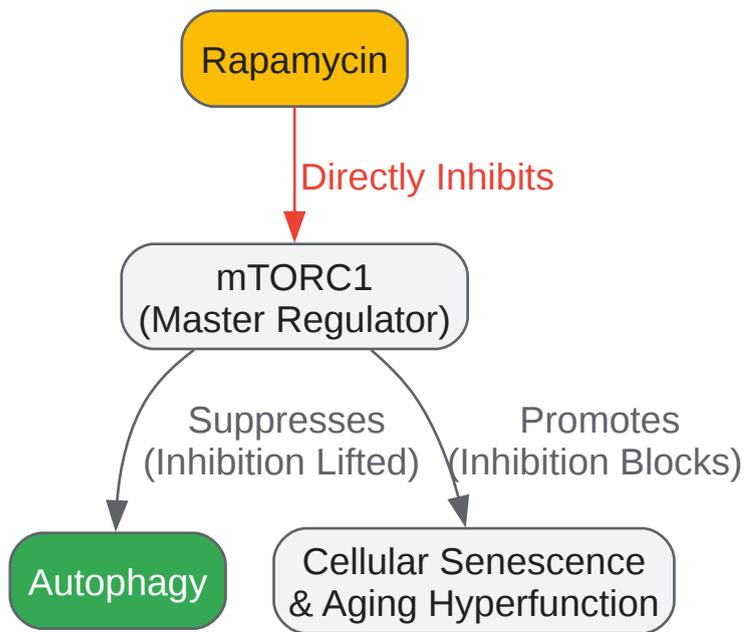
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Enalapril: Activates Antioxidant Defense via pSmad1/5/9



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Metformin: Multiple Actions on Energy and Stress Pathways



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Rapamycin: Directly Targets the mTORC1 Aging Pathway

Research Implications and Future Directions

For the target audience of researchers and drug development professionals, the current data suggests distinct strategic considerations:

- **Enalapril** represents a novel candidate for drug repurposing. Its established safety profile and newly discovered mechanism targeting the BMP-Smad pathway and oxidative stress make it a compelling candidate for further investigation, particularly in conditions where inflammation and frailty are primary concerns [1] [2] [8].
- **Metformin** is advancing into large-scale human trials (like the TAME trial) to validate its geroprotective effects. Its multi-modal action and extensive real-world safety data are major advantages, though its mechanisms are complex and may require personalized medicine approaches [3] [6].
- **Rapamycin** is the most potent lifespan-extender in preclinical models. The primary research focus is on optimizing dosing schedules (e.g., intermittent dosing) and developing rapalogs with improved therapeutic windows to mitigate potential side effects like glucose intolerance for long-term human use [4] [5] [7].

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